

5-Methylpyridine-3-sulfonamide: Application Notes and Protocols for Antibacterial Research

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **5-Methylpyridine-3-sulfonamide**

Cat. No.: **B1505339**

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Introduction: The Pressing Need for Novel Antibacterial Agents

The rise of antimicrobial resistance (AMR) poses a significant threat to global health, necessitating the urgent discovery and development of new antibacterial agents.[\[1\]](#)[\[2\]](#) Sulfonamides, a class of synthetic antimicrobial drugs, have a long history in treating bacterial infections.[\[3\]](#)[\[4\]](#) Their mechanism of action typically involves the inhibition of folic acid synthesis in bacteria, a pathway essential for their growth and replication.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) This document provides a detailed guide for the investigation of **5-Methylpyridine-3-sulfonamide**, a specific sulfonamide derivative, for its potential antibacterial properties.

Understanding 5-Methylpyridine-3-sulfonamide

Chemical Properties:

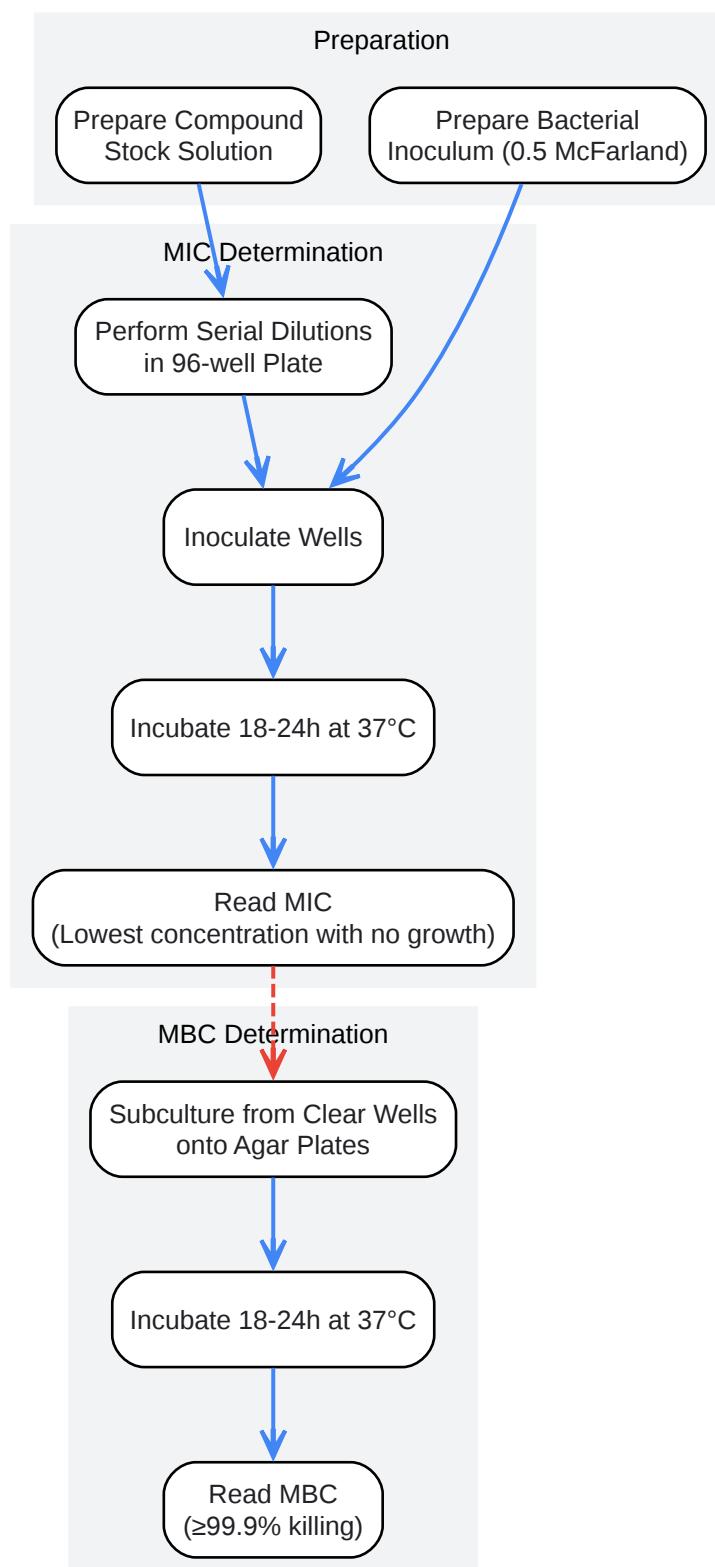
Property	Value
Molecular Formula	C6H8N2O2S [8]
Molecular Weight	172.21 g/mol [8]
CAS Number	938066-07-0 [8]

Postulated Mechanism of Action

It is hypothesized that **5-Methylpyridine-3-sulfonamide**, like other sulfonamides, acts as a competitive inhibitor of the enzyme dihydropteroate synthase (DHPS).^{[4][5]} This enzyme is crucial for the synthesis of dihydrofolic acid, a precursor to tetrahydrofolic acid, which is a vital cofactor in the synthesis of nucleic acids (DNA and RNA).^[7] By blocking this pathway, the compound is expected to exhibit a bacteriostatic effect, inhibiting bacterial growth and reproduction.^{[4][6]}

Visualizing the Hypothesized Pathway



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